

What is the structure of Chitotriose trihydrochloride hydrate?

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Compound of Interest

Compound Name: *Chitotriose trihydrochloride hydrate*

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An In-depth Technical Guide to the Structure of **Chitotriose Trihydrochloride Hydrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive examination of the molecular structure of **Chitotriose trihydrochloride hydrate**, a pivotal oligosaccharide in biochemical and pharmaceutical research. We will delve into its constituent parts, three-dimensional arrangement, and the analytical methodologies essential for its complete characterization, offering field-proven insights for its application.

Introduction: The Significance of a Chitin Trimer

Chitotriose is an oligosaccharide composed of three β -(1 \rightarrow 4) linked D-glucosamine units. It represents the fundamental repeating structure of chitosan and, in its acetylated form, chitin—the second most abundant polysaccharide in nature after cellulose. As such, Chitotriose and its derivatives are invaluable tools for studying carbohydrate-based biological systems.

The specific compound, **Chitotriose trihydrochloride hydrate**, is a stabilized, water-soluble form that enhances its utility in laboratory settings.[1] Its applications are diverse, ranging from

serving as a substrate for elucidating the mechanism of chitinase enzymes to exploring its potential as an antifungal agent, prebiotic, and antioxidant.[1][2][3][4] A thorough understanding of its precise structure is paramount for interpreting experimental results and designing new applications.

Deconstructing the Molecular Architecture

The name "**Chitotriose trihydrochloride hydrate**" itself reveals a multi-component structure, which can be broken down into three essential features: the oligosaccharide backbone, the hydrochloride salt form, and the integrated water molecules.

The Oligosaccharide Backbone

The core of the molecule is Chitotriose, a trisaccharide. This linear chain consists of three D-glucosamine monosaccharides joined by β -(1 \rightarrow 4) glycosidic bonds. This specific linkage is the target for enzymatic cleavage by chitinases, making the molecule an excellent substrate for studying enzyme kinetics and inhibition.

The Trihydrochloride Salt

In its native state, each glucosamine unit possesses a primary amine (-NH_2) group. In Chitotriose trihydrochloride, these three amine groups are protonated to form ammonium cations (-NH_3^+). Each cation is ionically paired with a chloride anion (Cl^-) from hydrochloric acid.

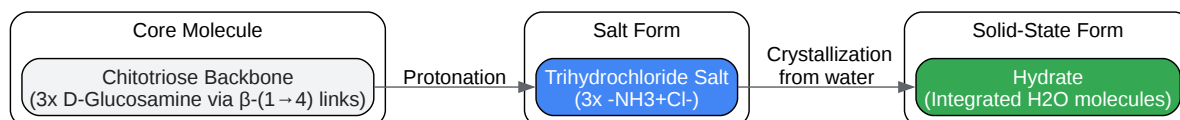
Causality: The conversion to a hydrochloride salt is a critical formulation choice. The protonated amine groups drastically increase the molecule's polarity, rendering it highly soluble in aqueous solutions, which is essential for most biochemical assays and drug development studies.[1] This form is also generally more stable as a solid compared to the free amine.

The Hydrate Form

The term "hydrate" signifies that water molecules are incorporated into the crystal lattice of the solid compound. This is not merely adsorbed surface moisture but an integral part of the crystal structure, participating in the hydrogen-bonding network. The molecular formula is most accurately written as $\text{C}_{18}\text{H}_{35}\text{N}_3\text{O}_{13} \cdot 3\text{HCl} \cdot x\text{H}_2\text{O}$, where 'x' denotes a variable number of water molecules.[5]

Implication: The degree of hydration can significantly impact the material's physicochemical properties, including its stability, dissolution rate, and solid-state behavior. Therefore, quantifying this water content is a crucial step in characterization.

Logical Relationship of Structural Components



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Caption: Diagram illustrating the hierarchical structure of **Chitotriose trihydrochloride hydrate**.

Physicochemical Properties

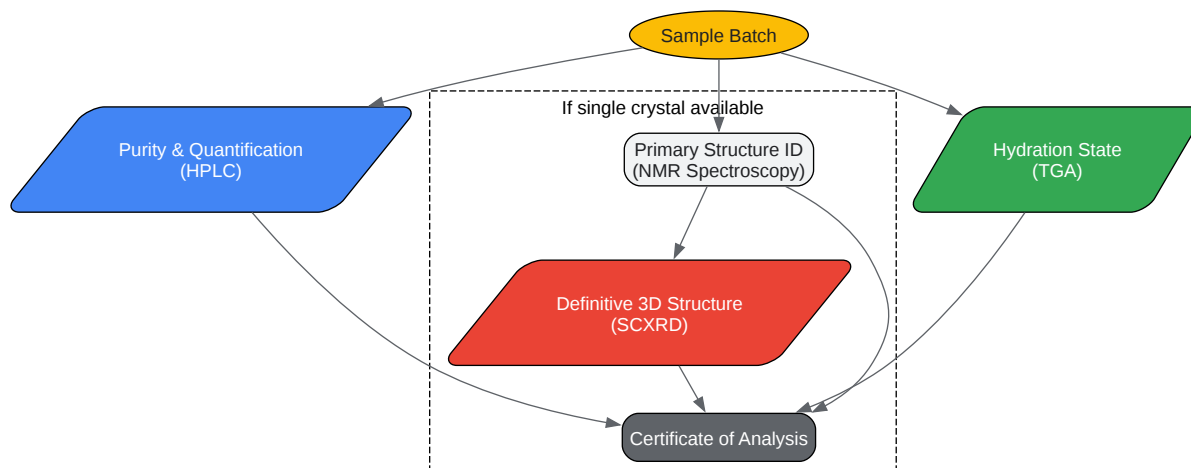
A summary of the key properties is essential for practical laboratory use. The following data has been consolidated from various suppliers and databases.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 117436-78-9 | [3][5][6] |
| Molecular Formula | $C_{18}H_{35}N_3O_{13} \cdot 3HCl \cdot xH_2O$ | [5] |
| Molecular Weight | 610.86 g/mol (anhydrous salt) | [5][6][7] |
| Synonyms | Chitosan Trimer | [3][5] |
| Appearance | White to off-white solid | |
| Melting Point | ~255 °C (with decomposition) | [1][5] |
| Solubility | Soluble in water | [1][5] |
| Optical Rotation | $[\alpha]_D^{20} = +26^\circ$ to $+31^\circ$ (c=1 in H ₂ O) | [1] |

Framework for Structural Elucidation and Quality Control

A multi-technique approach is non-negotiable for the comprehensive characterization of a complex molecule like **Chitotriose trihydrochloride hydrate**. No single method can provide a complete picture; instead, they offer complementary information.

Experimental Workflow for Characterization



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Caption: A logical workflow for the analytical characterization of the compound.

Key Analytical Protocols

The following protocols are foundational for validating the structure and purity of a sample.

Protocol 1: Determination of Water Content via Thermogravimetric Analysis (TGA)

- **Expertise & Rationale:** TGA measures the change in mass of a sample as a function of temperature. For a hydrate, this technique is the most direct way to quantify the percentage of water content. A distinct mass loss step at temperatures between 30°C and 150°C typically corresponds to the loss of water molecules, while decomposition of the organic backbone occurs at much higher temperatures.[8]
- **Methodology:**
 - Calibrate the TGA instrument using standard weights and temperature references.
 - Place 5-10 mg of the **Chitotriose trihydrochloride hydrate** sample into a tared TGA pan.
 - Heat the sample from 25°C to 300°C at a controlled rate of 10 °C/min under an inert nitrogen atmosphere.
 - Record the mass loss as a function of temperature.
 - Calculate the percentage mass loss in the region corresponding to dehydration to determine the value of 'x' in the molecular formula.

Protocol 2: Purity Assessment via High-Performance Liquid Chromatography (HPLC)

- **Expertise & Rationale:** HPLC is a cornerstone of quality control for separating the target trisaccharide from shorter (chitobiose) or longer oligosaccharides, as well as other impurities. [5] A hydrophilic interaction liquid chromatography (HILIC) mode is often effective for these polar molecules.
- **Methodology:**
 - **Mobile Phase:** Prepare an acetonitrile/water gradient. For example, start with 80:20 (v/v) acetonitrile:water and gradient to 50:50 over 30 minutes.
 - **Column:** Use a HILIC or an amino-bonded silica column suitable for polar compound separation.

- Sample Preparation: Dissolve the sample accurately in the initial mobile phase to a concentration of ~1 mg/mL.
- Injection & Detection: Inject 10 μ L of the sample and monitor the eluent using a Refractive Index (RI) detector or an Evaporative Light Scattering Detector (ELSD), which are suitable for non-chromophoric carbohydrates.
- Analysis: The purity is calculated by integrating the area of the main peak relative to the total area of all peaks.

Protocol 3: Definitive Structure Determination via Single Crystal X-ray Diffraction (SCXRD)

- Expertise & Rationale: SCXRD is the gold standard for unambiguously determining the three-dimensional atomic arrangement of a crystalline solid.[8] It provides precise coordinates of each atom, confirming the β -(1 \rightarrow 4) connectivity, the chair conformation of the pyranose rings, and, crucially, the exact location of the chloride ions and water molecules within the crystal lattice.
- Methodology:
 - Crystal Growth (The Critical Challenge): Grow a single crystal of sufficient size and quality (typically >0.1 mm).[8] This is often achieved by slow evaporation of a saturated aqueous solution or vapor diffusion techniques.
 - Data Collection: Mount the crystal on a goniometer and place it in an X-ray diffractometer. Cool the crystal (e.g., to 100 K) to minimize thermal motion.
 - Structure Solution & Refinement: Collect diffraction data as the crystal is rotated. Use specialized software to solve the phase problem and refine the atomic positions to generate a final, detailed 3D structural model.

Linking Structure to Biological Function

The well-defined structure of **Chitotriose trihydrochloride hydrate** directly informs its biological activity.

- **Enzyme-Substrate Interactions:** The specific stereochemistry of the hydroxyl and protonated amine groups, along with the β -(1 \rightarrow 4) linkage, allows for precise docking into the active site of chitinase enzymes.
- **Antimicrobial and Pharmaceutical Potential:** The polycationic nature of the molecule at physiological pH is thought to be a key factor in its antimicrobial activity, enabling it to disrupt negatively charged microbial cell membranes.[3]
- **Antioxidant Properties:** Research has shown that Chitotriose can inhibit certain oxidation reactions, a property attributed to its ability to chelate metal ions (like Cu^{2+}) and scavenge reactive oxygen species.[2][9] The spatial arrangement of its functional groups is critical to this activity.

Conclusion

Chitotriose trihydrochloride hydrate is more than a simple chemical reagent; it is a complex molecular assembly whose utility is defined by its multi-component structure. The oligosaccharide backbone provides the biological specificity, the hydrochloride salt form ensures practical usability through enhanced solubility and stability, and the hydrate state governs its solid-state properties. A rigorous, multi-technique analytical approach is therefore not merely academic but essential for ensuring the reliability and reproducibility of research and development outcomes that rely on this important molecule.

References

- PureSynth. (n.d.). **Chitotriose Trihydrochloride Hydrate** 93.0%(HPLC). Retrieved February 15, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 131866476, Chitotriose Trihydrochloride. Retrieved February 15, 2026, from [\[Link\]](#)
- Bio-Connect. (n.d.). T38557 Chitotriose trihydrochloride. Retrieved February 15, 2026, from [\[Link\]](#)
- ohmxbio.com. (n.d.). Chitotriose (trihydrochloride). Retrieved February 15, 2026, from [\[Link\]](#)

- Wlodarski, M., & Paluch, P. (2020). Pharmaceutical Hydrates Analysis—Overview of Methods and Recent Advances. *Molecules*, 25(20), 4647. Retrieved February 15, 2026, from [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Chitotriose (trihydrochloride) | www.ohmxbio.com [[ohmxbio.com](https://www.ohmxbio.com)]
- 5. pure-synth.com [pure-synth.com]
- 6. Chitotriose Trihydrochloride Hydrate | CAS 117436-78-9 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 7. Chitotriose Trihydrochloride | C₁₈H₃₈Cl₃N₃O₁₃ | CID 131866476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Pharmaceutical Hydrates Analysis—Overview of Methods and Recent Advances - PMC [pmc.ncbi.nlm.nih.gov]
- 9. shop.bio-connect.nl [shop.bio-connect.nl]
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